Dimethyl 2-methylhexanedioate chemical properties

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Compound of Interest

Compound Name:	*Dimethyl 2-methylhexanedioate*
CAS No.:	*19780-94-0*
Cat. No.:	*B010742*

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Technical Whitepaper: **Dimethyl 2-methylhexanedioate** – Structural Analysis, Synthesis, and Industrial Applications

Part 1: Executive Summary

Dimethyl 2-methylhexanedioate (CAS: 19780-94-0), frequently referred to as Dimethyl 2-methyladipate, represents a critical class of branched aliphatic diesters. Unlike its linear analog (dimethyl adipate), the introduction of a methyl group at the

-position (C2) introduces asymmetry and a chiral center, significantly altering the physicochemical profile of downstream polymers. This structural nuance reduces crystallinity in derived polyesters and polyamides, enhancing solubility and flexibility—a property highly valued in the formulation of high-performance coatings, plasticizers, and soft-segment polymer blocks.

This guide provides a rigorous technical examination of the molecule, detailing its synthesis via catalytic esterification, its reactivity profile in reduction and transesterification, and its pivotal role as a precursor for 2-methyl-1,6-hexanediol.

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Part 2: Chemical Identity & Structural Analysis

The molecule consists of a six-carbon dicarboxylic acid backbone terminated by methyl esters, with a methyl branch at the second carbon. This branching creates a stereocenter, resulting in a racemic mixture (R/S) in standard industrial synthesis.

Table 1: Chemical Identity & Constants

Parameter	Technical Specification
IUPAC Name	Dimethyl 2-methylhexanedioate
Common Synonyms	Dimethyl 2-methyladipate; 2-Methyladipic acid dimethyl ester
CAS Registry Number	19780-94-0
Molecular Formula	
Molecular Weight	188.22 g/mol
SMILES	COC(=O)CCCC(C)C(=O)OC
Chirality	1 Chiral Center (C2); Typically supplied as Racemic (±)
Physical State	Colorless to pale yellow liquid

Part 3: Physicochemical Profile

The methyl branch lowers the freezing point relative to linear dimethyl adipate and increases viscosity slightly due to steric hindrance, which also impacts the rate of hydrolysis at the C2 ester group.

Table 2: Physical Properties

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Property	Value	Source/Condition
Boiling Point	109–110 °C	@ 14 mmHg (Vacuum) [1]
Boiling Point (Atm)	~219.6 °C	@ 760 mmHg (Extrapolated)
Density	1.02 – 1.06 g/cm³	@ 20 °C
Refractive Index	1.428 – 1.431	@ 20 °C
Flash Point	> 100 °C	Closed Cup
Solubility	Soluble in Ethanol, Ether, Acetone	Insoluble in Water (< 0.1 g/L)
Vapor Pressure	< 0.1 mmHg	@ 20 °C

Part 4: Synthesis & Production Pathways

Core Synthesis Strategy: Acid-Catalyzed Esterification

The most robust laboratory and pilot-scale synthesis involves the Fischer esterification of 2-methyladipic acid with excess methanol. The reaction is equilibrium-driven; therefore, water removal is critical for high yield.

Mechanism: Protonation of the carbonyl oxygen activates the carboxyl group, facilitating nucleophilic attack by methanol. The steric bulk at C2 makes the

-carbonyl less reactive than the

-carbonyl (C6), requiring longer reaction times or higher catalyst loading.

Experimental Protocol: High-Yield Batch Synthesis

This protocol is designed as a self-validating system where the refractive index and GC monitoring confirm conversion.

Reagents:

- 2-Methyladipic acid (1.0 eq)[1]
- Methanol (Anhydrous, 10.0 eq) – Excess drives equilibrium.

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- Sulfuric Acid (

  , catalytic, 0.05 eq) or p-Toluenesulfonic acid (pTSA).

Step-by-Step Methodology:

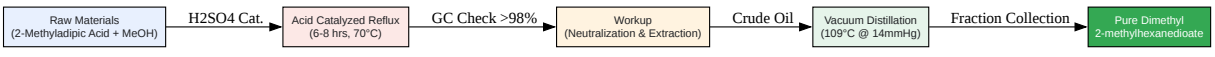
- Setup: Equip a 3-neck round-bottom flask with a magnetic stir bar, a reflux condenser, and a temperature probe.
- Charging: Add 2-methyladipic acid and methanol. Stir until dissolved. Slowly add

  dropwise (exothermic).
- Reflux: Heat the mixture to reflux (approx. 65–70 °C) for 6–8 hours.
  - Validation: Monitor reaction progress via TLC (Solvent: Hexane/Ethyl Acetate 80:20) or GC-FID. Look for the disappearance of the mono-ester intermediate.
- Workup: Cool to room temperature. Concentrate under reduced pressure (Rotavap) to remove excess methanol.
- Neutralization: Dissolve the residue in Ethyl Acetate. Wash with Saturated

  (2x) to remove acid catalyst and unreacted organic acid. Wash with Brine (1x).
- Drying: Dry organic layer over anhydrous

  , filter, and concentrate.
- Purification: Perform fractional vacuum distillation. Collect the fraction boiling at 109–110 °C (14 mmHg).

Diagram 1: Synthesis & Purification Workflow



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Caption: Figure 1. Step-wise synthesis workflow from raw acid precursor to purified diester.

Part 5: Reactivity & Functional Transformations

Dimethyl 2-methylhexanedioate serves as a versatile electrophile. Its reactivity is defined by the differentiation between the hindered C2-ester and the accessible C6-ester.

Reduction to Diols

The most significant industrial transformation is the reduction to 2-methyl-1,6-hexanediol, a premium monomer for polyester polyols.

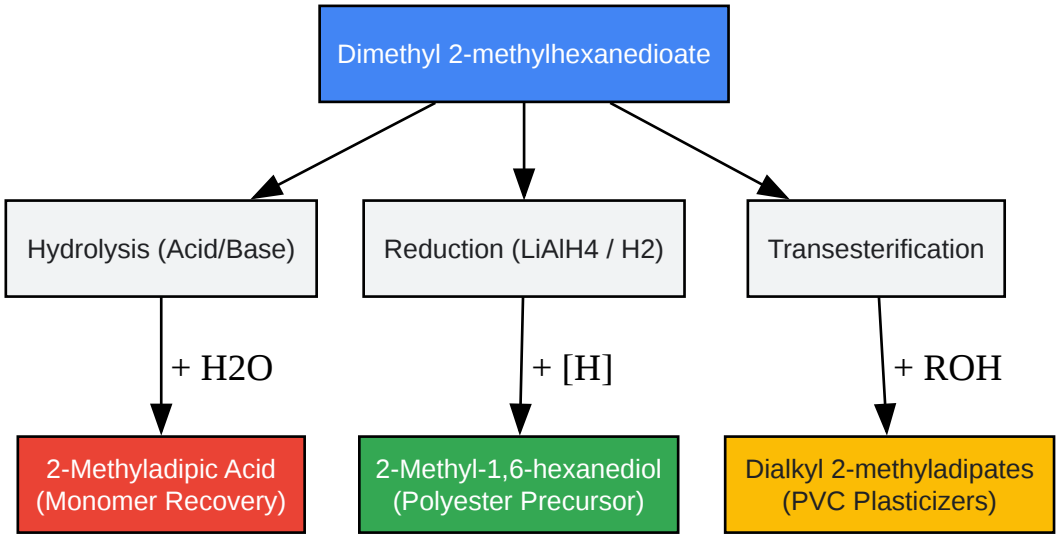
- Reagents: Lithium Aluminum Hydride ($LiAlH_4$) or catalytic hydrogenation (Cu/Zn catalyst, high pressure).
- Outcome: Complete reduction of both ester groups to primary alcohols.

Transesterification

Used to synthesize higher molecular weight plasticizers (e.g., di-2-ethylhexyl 2-methyladipate).

- Reagents: High-boiling alcohol (e.g., octanol) + Titanate catalyst.
- Process: Methanol is continuously distilled off to drive the equilibrium.

Diagram 2: Chemical Reactivity Tree



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Caption: Figure 2. Primary chemical transformations and downstream derivatives.

Part 6: Applications in R&D and Industry

- Low-Crystallinity Polyesters: Incorporating **Dimethyl 2-methylhexanedioate** into polyethylene adipate backbones disrupts the crystal lattice due to the C2-methyl branch. This results in "amorphous" regions that improve the elasticity and low-temperature flexibility of the final polymer [2].
- Green Solvents: With a high boiling point and low volatility, it acts as a biodegradable solvent for resin formulation and coil coatings, replacing more toxic glycol ethers.
- Pharmaceutical Intermediates: The chiral center at C2 makes it a potential starting material for enantioselective synthesis of pharmaceutical actives requiring a methylated aliphatic chain.

Part 7: Safety & Handling (GHS Standards)

While generally considered low toxicity, standard laboratory safety protocols must be observed. [1]

- GHS Classification:
  - Signal Word: Warning
  - Hazard Statements:
    - H319: Causes serious eye irritation.[2][3][4][5]
    - H315: Causes skin irritation.[2][4][6]
- PPE Requirements:
  - Nitrile gloves (breakthrough time > 480 min).
  - Safety goggles (chemical splash resistant).

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- Fume hood (ensure ventilation during heating).

Part 8: References

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